

ISP-I-28: A Technical Guide to its Physicochemical Properties for Researchers

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Compound of Interest

Compound Name: *ISP-I-28*

Cat. No.: *B10830539*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the known solubility and stability properties of **ISP-I-28**, a key synthetic intermediate in the development of the immunosuppressive drug Fingolimod (FTY720). While extensive quantitative data for **ISP-I-28** is not readily available in the public domain, this document synthesizes the existing qualitative information and provides context through its relationship with its parent compound, myriocin (ISP-I), and the final drug product, Fingolimod.

Introduction to ISP-I-28

ISP-I-28, with the Chemical Abstracts Service (CAS) number 221650-34-6, is a crucial intermediate compound formed during the chemical modification of myriocin (ISP-I) to produce Fingolimod. Myriocin, a natural product isolated from the fungus *Isaria sinclairii*, exhibited potent immunosuppressive activity but was associated with significant toxicity. The development of Fingolimod involved a series of structural modifications to myriocin to enhance its therapeutic profile. A key step in this process was the transformation of the carboxylic acid group of myriocin into a hydroxymethyl group, yielding **ISP-I-28**. This modification was found to

reduce toxicity and improve the in vivo efficacy in prolonging rat skin allograft survival time compared to myriocin.

The molecular formula for **ISP-I-28** is C₂₁H₄₅NO₅.

Solubility Profile of ISP-I-28

Detailed quantitative solubility data for **ISP-I-28** in various solvents is not extensively reported in peer-reviewed literature or patents. However, qualitative descriptions and comparisons provide valuable insights for researchers working with this compound.

Table 1: Summary of **ISP-I-28** Solubility

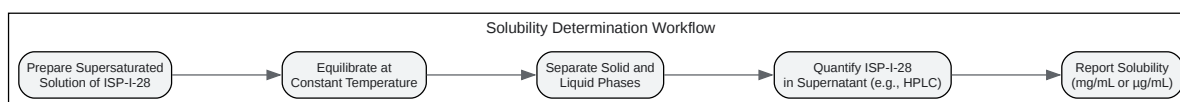
Solvent	Solubility Data	Source/Comment
Water	Data not publicly available. A Safety Data Sheet for a related compound simply states "Not available".	Given its lipophilic side chain, solubility in aqueous media is expected to be low.
Organic Solvents	Expected to be soluble in common organic solvents such as methanol, ethanol, and dimethyl sulfoxide (DMSO).	This is inferred from its use in organic synthesis reactions as described in various patents for Fingolimod production.
Comparative Solubility	More soluble than its parent compound, myriocin (ISP-I).	This qualitative improvement in solubility was a noted advantage during the drug development process.

Experimental Protocol for Solubility Determination:

While a specific protocol for **ISP-I-28** is not published, a standard method for determining the solubility of a research compound would involve the following steps:

- **Preparation of Saturated Solutions:** An excess amount of **ISP-I-28** is added to a known volume of the solvent of interest (e.g., water, phosphate-buffered saline, ethanol).

- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Separation of Undissolved Solid:** The saturated solution is filtered or centrifuged to remove any undissolved solid.
- **Quantification:** The concentration of **ISP-I-28** in the clear supernatant is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometric detection. A calibration curve with known concentrations of **ISP-I-28** is used for accurate quantification.
- **Data Reporting:** The solubility is typically reported in units of mg/mL or µg/mL at a specified temperature.



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Caption: A generalized workflow for the experimental determination of solubility.

Stability Properties of ISP-I-28

Similar to its solubility, detailed stability data for **ISP-I-28**, including degradation kinetics and pathways, is not publicly available. As a synthetic intermediate, its stability is primarily considered in the context of the synthetic route to Fingolimod.

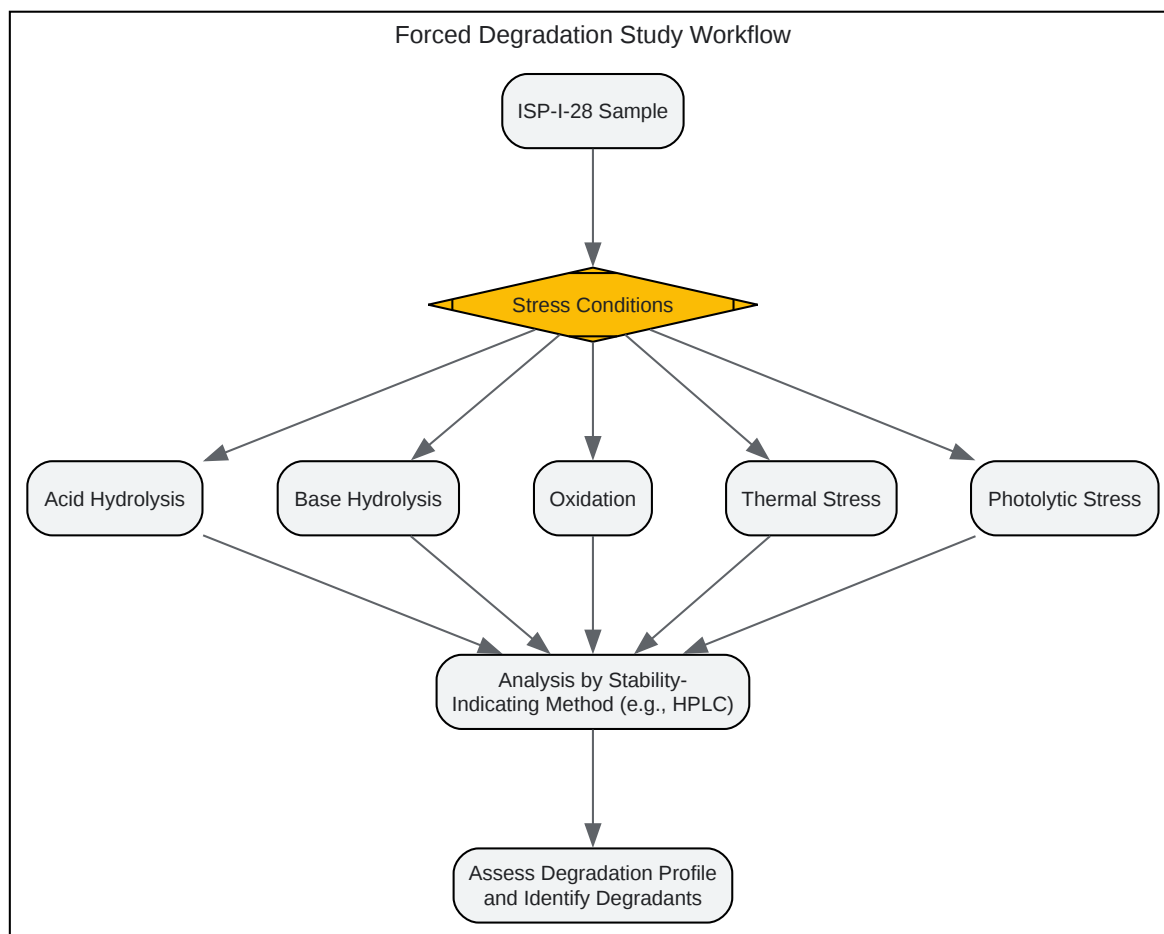
Table 2: Summary of **ISP-I-28** Stability Considerations

Condition	Stability Profile	Comments
Solid State	Assumed to be relatively stable under standard laboratory storage conditions (cool, dry, dark).	Standard practice for chemical intermediates.
In Solution	Stability is dependent on the solvent and storage conditions (temperature, pH, light exposure).	As a compound with hydroxyl and amine functionalities, it may be susceptible to oxidation or other degradation pathways in solution over time.
pH	Potential for degradation at extreme pH values.	The amine group may be susceptible to reactions under acidic or basic conditions.

Experimental Protocol for Stability Assessment:

A typical stability-indicating method for a research compound like **ISP-I-28** would involve the following:

- **Forced Degradation Studies:** **ISP-I-28** is subjected to stress conditions such as acid hydrolysis (e.g., 0.1 N HCl), base hydrolysis (e.g., 0.1 N NaOH), oxidation (e.g., 3% H₂O₂), heat (e.g., 60°C), and photolysis (exposure to UV light).
- **Analytical Method Development:** A stability-indicating analytical method, typically HPLC, is developed and validated to separate the intact **ISP-I-28** from its potential degradation products.
- **Sample Analysis:** Samples from the forced degradation studies are analyzed at various time points to determine the rate and extent of degradation.
- **Identification of Degradants:** If significant degradation is observed, techniques such as LC-MS (Liquid Chromatography-Mass Spectrometry) can be used to identify the structure of the degradation products.



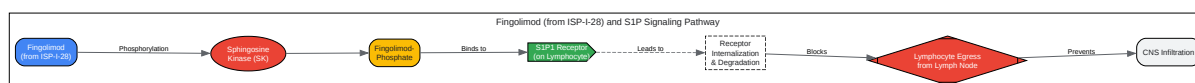
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Caption: A typical workflow for conducting forced degradation stability studies.

Role in Signaling Pathways

ISP-I-28 is a direct precursor to Fingolimod. Fingolimod, after being phosphorylated in vivo to Fingolimod-phosphate, acts as a modulator of the Sphingosine-1-Phosphate (S1P) receptors. Therefore, the relevant signaling pathway to consider in the context of **ISP-I-28**'s biological significance is the S1P receptor signaling pathway.

Fingolimod-phosphate is a structural analog of S1P and acts as a functional antagonist at the S1P1 receptor on lymphocytes. This leads to the internalization and degradation of the receptor, preventing lymphocytes from egressing from lymph nodes. This sequestration of lymphocytes in the lymph nodes reduces their infiltration into the central nervous system, which is the therapeutic mechanism in the treatment of multiple sclerosis.



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Caption: The signaling pathway of Fingolimod, the active drug derived from **ISP-I-28**.

Conclusion

ISP-I-28 is a historically significant intermediate in the development of the successful drug Fingolimod. While specific, quantitative data on its solubility and stability are not widely published, qualitative evidence suggests it possesses improved solubility over its precursor, myriocin. Researchers handling **ISP-I-28** should assume it has the general characteristics of a complex organic molecule with both lipophilic and hydrophilic moieties, and should handle it using standard laboratory procedures for such compounds. Further detailed characterization of its physicochemical properties would require dedicated experimental studies. The biological relevance of **ISP-I-28** is intrinsically linked to its role as a precursor to Fingolimod and its ultimate impact on the Sphingosine-1-Phosphate signaling pathway.

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